

Resmetirom off-target effects and potential liabilities

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Compound of Interest

Compound Name: *Simedeutirom*

CAS No.: *2403721-24-2*

Cat. No.: *B15607674*

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Resmetirom Technical Support Center

Welcome to the technical support center for researchers and drug development professionals working with resmetirom. This resource provides answers to frequently asked questions and troubleshooting guidance for potential off-target effects and liabilities you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: How selective is resmetirom for Thyroid Hormone Receptor Beta (THR- β) over THR- α , and what are the implications of off-target THR- α activation?

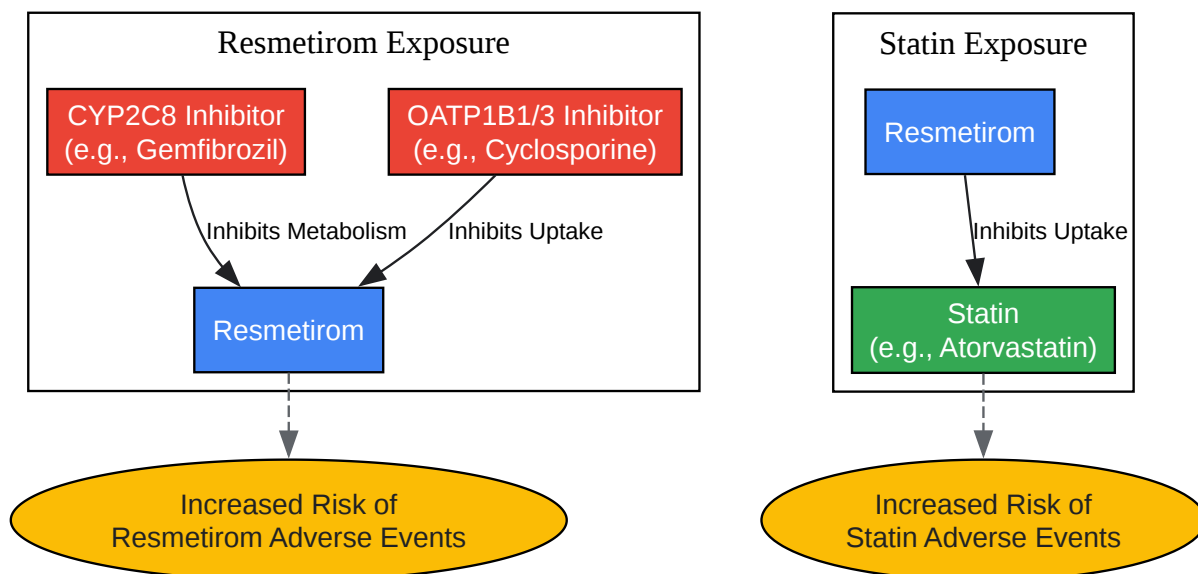
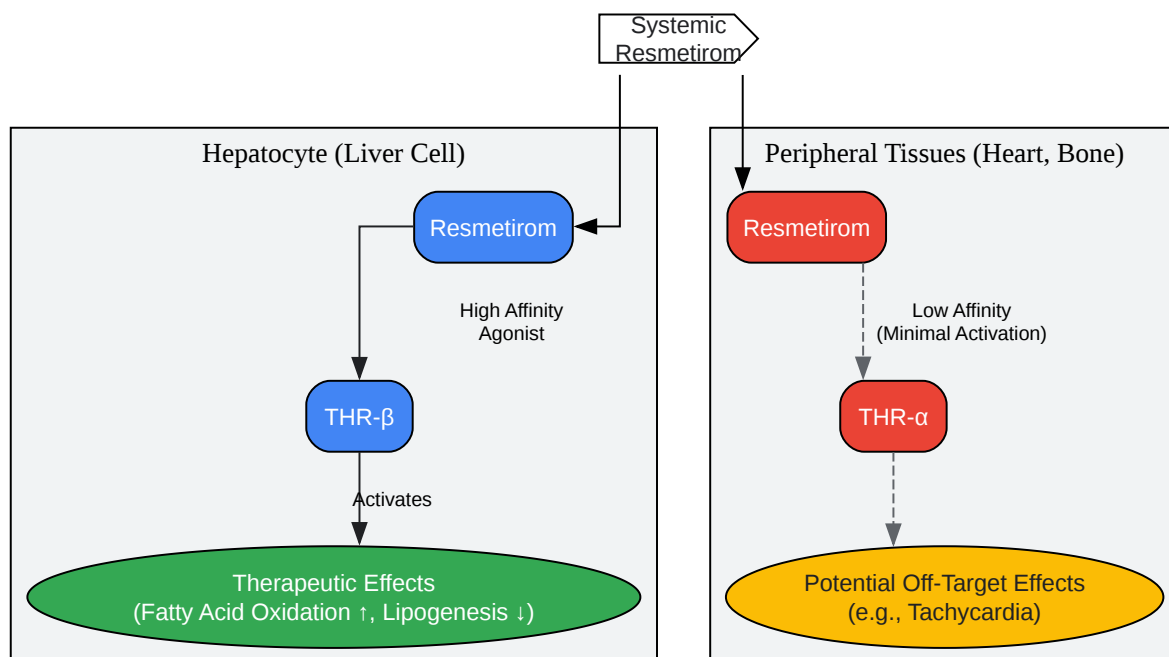
A: Resmetirom is a liver-directed, oral agonist that is highly selective for the thyroid hormone receptor-beta (THR- β).^{[1][2]} It is approximately 28 times more selective for THR- β compared to thyroid hormone receptor-alpha (THR- α).^{[2][3]} This selectivity is crucial because while THR- β is predominantly expressed in the liver and governs beneficial metabolic processes, THR- α is mainly found in the heart, bone, and muscle.^{[1][4]} Activation of THR- α can lead to undesirable

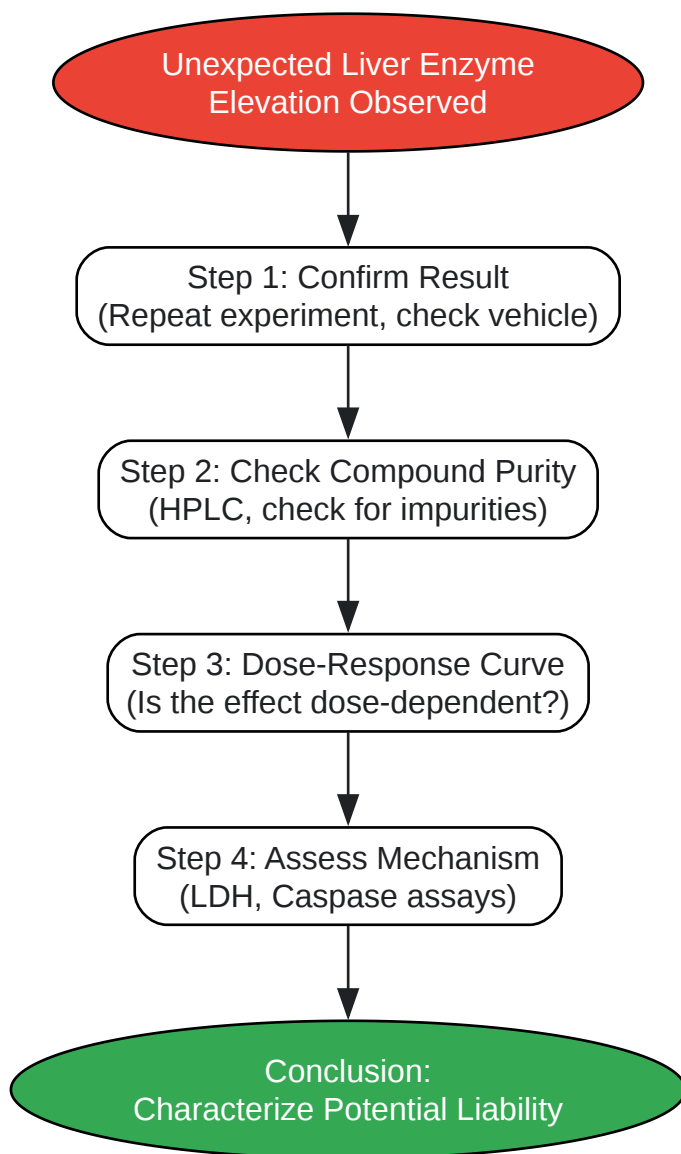
off-target effects such as tachycardia (increased heart rate), bone loss, and muscle breakdown.

[1] The high selectivity of resmetirom minimizes these potential systemic side effects.[5]

Parameter	THR-β	THR-α	Reference
EC50	0.21 μM	3.74 μM	[3]
Relative Efficacy (vs. T3)	83.8%	48.6%	[3]
Selectivity Ratio (approx.)	~28x higher than for THR-α	-	[2][3]

Below is a diagram illustrating the selective mechanism of action of resmetirom.





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